

Tetrabutylammonium Dibromiodide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tetrabutylammonium
Dibromiodide*

Cat. No.: *B108187*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabutylammonium dibromiodide $[(C_4H_9)_4N][IBr_2]$ is a quaternary ammonium polyhalide salt that holds potential as a versatile reagent in organic synthesis and materials science. This technical guide provides a detailed overview of its chemical properties, synthesis, and reactivity. While direct applications in drug development and signaling pathways are not yet extensively documented, its role as a halogenating agent suggests potential for the synthesis of complex organic molecules, including pharmacologically active compounds. This document aims to be a comprehensive resource, consolidating available data and providing detailed experimental context to facilitate further research and application.

Core Chemical Properties

Tetrabutylammonium dibromiodide is a crystalline solid, typically appearing as a light yellow to brown powder. As a member of the polyhalide family, its chemistry is dominated by the dibromiodate $([IBr_2]^-)$ anion, a linear triatomic species.

Physical and Chemical Data

A summary of the key physical and chemical properties of **tetrabutylammonium dibromiodide** is presented in Table 1. It is important to note that while data for the closely

related tetrabutylammonium bromide (TBAB) and tetrabutylammonium tribromide (TBATB) are abundant, specific experimental values for the dibromiodide are less common in the literature.

Table 1: Physical and Chemical Properties of **Tetrabutylammonium Dibromiodide** and Related Compounds

Property	Tetrabutylammonium Dibromiodide	Tetrabutylammonium Bromide (for comparison)	Tetrabutylammonium Tribromide (for comparison)
Molecular Formula	C ₁₆ H ₃₆ Br ₂ IN	C ₁₆ H ₃₆ BrN	C ₁₆ H ₃₆ Br ₃ N
Molecular Weight	529.18 g/mol [1]	322.37 g/mol	482.18 g/mol
CAS Number	15802-00-3[1]	1643-19-2	38932-80-8
Appearance	Light yellow to brown powder/crystals	White solid	Pale orange solid
Melting Point	81 °C	102-106 °C	71-76 °C
Solubility	Soluble in many organic solvents.	Soluble in water, dichloromethane, and ethanol; slightly soluble in toluene.	Information not readily available.
Stability	Sensitive to light and moisture.	Stable under normal conditions.	Stable under normal conditions.

Spectroscopic Data

Detailed spectroscopic data for **tetrabutylammonium dibromiodide** is not widely published. However, characteristic spectral features can be inferred from data on analogous tetrabutylammonium salts.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H NMR spectrum is expected to be dominated by the signals of the tetrabutylammonium cation. These typically appear as a series of multiplets in the upfield region (δ 0.9-3.4 ppm). The chemical shifts for the tetrabutylammonium cation in similar salts are well-documented.[2]

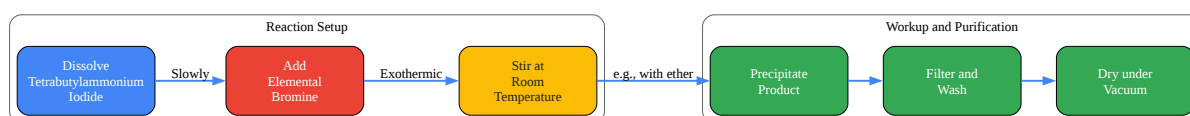
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic C-H stretching and bending vibrations from the butyl chains of the cation. The presence of the polyhalide anion is not expected to produce strong, distinct bands in the mid-IR region.[3][4][5]
- UV-Visible Spectroscopy: Polyhalide anions typically exhibit strong absorptions in the UV region. For comparison, the tribromide ion ($[\text{Br}_3]^-$) has a strong absorption centered around 270 nm in acetonitrile.[6] The dibromiodate ion is also expected to have a characteristic UV absorption maximum.

Experimental Protocols

Synthesis of Tetrabutylammonium Dibromiodide

While a specific, detailed protocol for the synthesis of **tetrabutylammonium dibromiodide** is not readily available in peer-reviewed literature, a general and plausible method can be adapted from the synthesis of other tetrabutylammonium polyhalides. The synthesis involves the reaction of tetrabutylammonium iodide with elemental bromine.

Experimental Workflow: Synthesis of **Tetrabutylammonium Dibromiodide**



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Caption: A generalized workflow for the synthesis of **tetrabutylammonium dibromiodide**.

Methodology:

- Dissolution: Dissolve one equivalent of tetrabutylammonium iodide in a suitable organic solvent, such as dichloromethane or chloroform, in a round-bottom flask equipped with a magnetic stirrer.

- **Addition of Bromine:** Slowly add one equivalent of elemental bromine (Br_2) dissolved in the same solvent to the stirred solution at room temperature. The reaction is typically exothermic, and the addition should be controlled to maintain a moderate temperature.
- **Reaction:** Stir the resulting mixture at room temperature for a period of 1 to 3 hours. The progress of the reaction can be monitored by the disappearance of the characteristic color of bromine.
- **Isolation:** The product can be isolated by precipitation. This is often achieved by the addition of a less polar solvent, such as diethyl ether or hexane, until the product crystallizes out of the solution.
- **Purification:** The precipitated solid is collected by filtration, washed with the precipitating solvent to remove any unreacted starting materials, and then dried under vacuum.

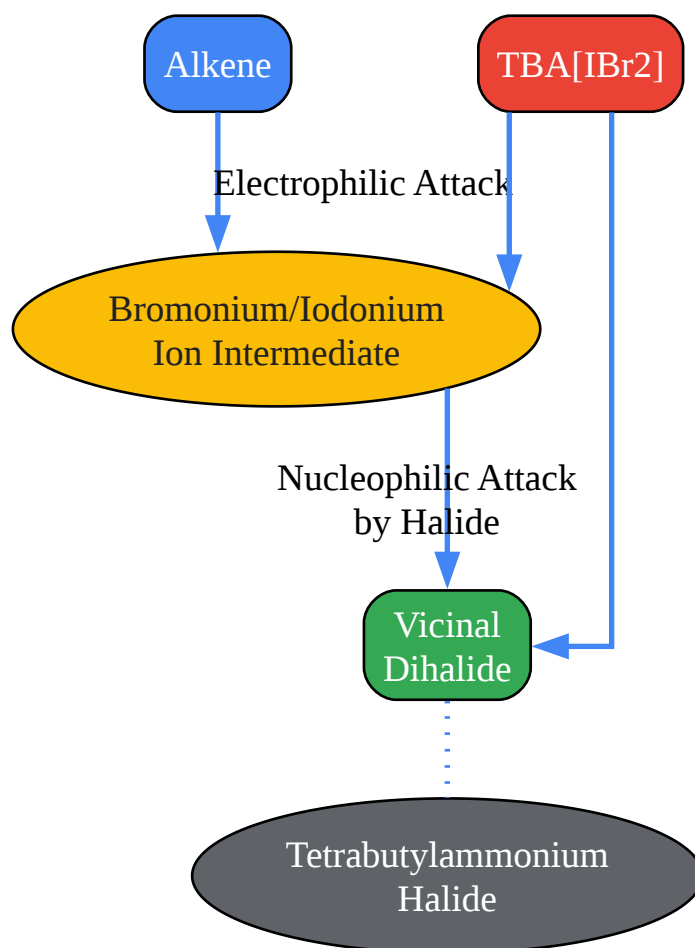
Note: This is a generalized procedure and may require optimization for yield and purity. All manipulations should be carried out in a well-ventilated fume hood due to the hazardous nature of bromine.

Reactivity and Potential Applications

Reactivity as a Halogenating Agent

The primary reactivity of **tetrabutylammonium dibromiodide** is expected to be that of a mild and selective halogenating agent. The dibromiodate anion can serve as a source of electrophilic bromine and iodine. The reactivity of interhalogen compounds is generally higher than that of the parent halogens (except for F_2), due to the polarity of the interhalogen bond.^[7]^[8]^[9]

Logical Relationship: Halogenation Mechanism



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Caption: Proposed mechanism for the halogenation of an alkene using **tetrabutylammonium dibromiodide**.

This reactivity makes it a potentially useful reagent for the synthesis of complex organic molecules, where selectivity is crucial. For instance, it could be employed in the bromination or iodination of activated aromatic systems or in the addition reactions to alkenes and alkynes.

Applications in Materials Science

Quaternary ammonium polyhalides have been investigated for their use in the preparation of superconducting materials and as components of electrolytes in batteries.^[1] The ionic nature and potential for tailored properties make them interesting candidates for various applications in materials science.

Potential in Drug Development

While there is no direct evidence of **tetrabutylammonium dibromiodide** being used in drug development, its role as a halogenating agent is highly relevant. Halogen atoms are prevalent in many pharmaceutical compounds and can significantly influence their pharmacokinetic and pharmacodynamic properties. The ability to selectively introduce bromine or iodine into a molecule is a valuable tool in medicinal chemistry for lead optimization and the synthesis of novel drug candidates.

Quaternary ammonium salts themselves can exhibit biological activity, often as antimicrobial agents.^[10] However, the primary interest in **tetrabutylammonium dibromiodide** for drug development would likely be as a synthetic tool rather than a therapeutic agent itself.

Safety and Handling

Tetrabutylammonium dibromiodide is classified as an irritant. It is known to cause skin and serious eye irritation.

Hazard and Precautionary Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Recommended Handling Procedures:

- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry place, protected from light.

Conclusion

Tetrabutylammonium dibromiodide is a polyhalide salt with promising, yet underexplored, potential as a chemical reagent. Its properties as a mild halogenating agent make it a candidate for applications in organic synthesis, including the preparation of compounds relevant to the pharmaceutical industry. Further research is needed to fully characterize its physical and chemical properties, optimize its synthesis, and explore its full range of reactivity and potential applications. This guide serves as a foundational resource to stimulate and support these future investigations.

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